

# Technical Support Center: Triheptanoin Administration for Feeding Tubes

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the administration of **triheptanoin** through enteral feeding tubes, with a focus on mitigating potential dysfunction.

# **Troubleshooting Guide**

This guide addresses common issues that may arise during the administration of **triheptanoin** via a feeding tube.

# Troubleshooting & Optimization

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Issue	Potential Causes	Troubleshooting Steps
Feeding Tube Occlusion/Clogging	- Improper flushing technique. [1][2][3][4] - Incompatible tube material (e.g., PVC).[5] - Interaction between triheptanoin and formula or other medications Inadequate mixing of triheptanoin with formula.	1. Ensure Proper Flushing: Flush the feeding tube with 5-30 mL of water before and after administering the triheptanoin-formula mixture. 2. Verify Tube Material: Confirm the feeding tube is made of silicone or polyurethane. Do not use PVC tubes. 3. Administer Separately: Do not mix other medications with the triheptanoin-formula mixture unless compatibility is confirmed. 4. Ensure Thorough Mixing: Mix triheptanoin thoroughly with medical food or formula before administration. 5. Attempt to Unclog: Use a push-pull technique with a syringe of warm water to dislodge the clog. If unsuccessful, consult institutional protocols for using enzymatic declogging agents.
Feeding Tube Degradation	- Use of incompatible feeding tube material (PVC) Prolonged contact of triheptanoin with the tube material.	1. Use Recommended Materials: Exclusively use silicone or polyurethane feeding tubes. 2. Regular Inspection: Regularly monitor the feeding tube for any signs of degradation, such as discoloration, hardening, or cracking. 3. Bolus Administration: Administer the triheptanoin mixture as a bolus



		rather than adding it directly to a feeding bag for continuous infusion.
Gastrointestinal (GI) Intolerance (e.g., abdominal pain, diarrhea, nausea, vomiting)	- Triheptanoin administered alone Dosage is too high or titrated too quickly Individual patient sensitivity.	1. Administer with Food: Always mix triheptanoin with semi-solid food or formula to avoid GI upset. 2. Dosage Adjustment: If GI intolerance occurs, reduce the dose until symptoms resolve and then gradually titrate upwards as tolerated. 3. Smaller, More Frequent Doses: Consider dividing the total daily dose into more frequent, smaller administrations.
Reduced Triheptanoin Absorption	- Co-administration with pancreatic lipase inhibitors Patient has pancreatic insufficiency.	<ol> <li>Avoid Co-administration:         Avoid administering pancreatic lipase inhibitors (e.g., orlistat) concurrently with triheptanoin.     </li> <li>Assess Pancreatic Function:         Avoid administration in patients with known pancreatic insufficiency as it may lead to reduced absorption.     </li> </ol>

# **Frequently Asked Questions (FAQs)**

Q1: What types of feeding tubes are compatible with **triheptanoin**?

A1: Only use feeding tubes made of silicone or polyurethane. Polyvinyl chloride (PVC) tubes are not compatible and should not be used as they can degrade over time.

Q2: Can I add triheptanoin directly to the feeding bag for continuous administration?



A2: No, do not add **triheptanoin** directly to the feeding bag. It should be administered as a bolus by mixing it with an appropriate amount of medical food or formula and then flushed through the feeding tube.

Q3: What should I do if a dose of **triheptanoin** is missed?

A3: If a dose is missed, it should be taken as soon as possible, with subsequent doses taken at 3 to 4-hour intervals. If it is not possible to take all scheduled doses for the day, the missed dose should be skipped.

Q4: How should **triheptanoin** be stored after mixing with food or formula?

A4: Once mixed, the **triheptanoin**-formula mixture can be stored in the refrigerator for up to 24 hours. Any unused portion should be discarded after 24 hours.

Q5: Are there any medications that should not be given with triheptanoin?

A5: Yes, avoid co-administration with pancreatic lipase inhibitors, such as orlistat, as they may reduce the absorption and clinical effect of **triheptanoin**.

Q6: What are the most common side effects associated with **triheptanoin** administration?

A6: The most common adverse reactions are gastrointestinal-related and include abdominal pain, diarrhea, vomiting, and nausea.

## **Experimental Protocols**

Protocol 1: Preparation and Administration of **Triheptanoin** via Enteral Feeding Tube

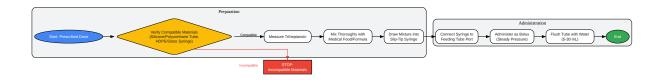
- Material Compatibility Check:
  - Ensure the feeding tube is made of silicone or polyurethane.
  - Use oral syringes and containers made of compatible materials such as stainless steel, glass, high-density polyethylene (HDPE), polypropylene, low-density polyethylene, polyurethane, or silicone. Do not use materials made of polystyrene or PVC.
- Dosage Calculation:



- Determine the patient's total daily caloric intake (DCI).
- The recommended target daily dosage of triheptanoin is up to 35% of the patient's total prescribed DCI.
- The total daily dose should be divided into at least four administrations.
- Preparation of **Triheptanoin** Mixture:
  - Using a compatible oral syringe, measure the prescribed volume of triheptanoin.
  - In a clean, compatible container, add the triheptanoin to an appropriate amount of medical food or formula.
  - Thoroughly mix the **triheptanoin** with the food or formula.
- Administration Procedure:
  - Draw up the entire triheptanoin-formula mixture into a slip-tip syringe.
  - Remove any residual air from the syringe.
  - Connect the syringe directly to the feeding tube port.
  - Push the contents of the syringe into the feeding tube using steady pressure until the syringe is empty.
  - For bolus delivery, administer the mixture over 15-20 minutes. For continuous feeds, administer the mixture over 30-60 minutes, alternating with formula alone.
- Flushing:
  - After administration, flush the feeding tube with 5 to 30 mL of water. The flush volume can be modified based on the patient's specific needs.

## **Visualizations**

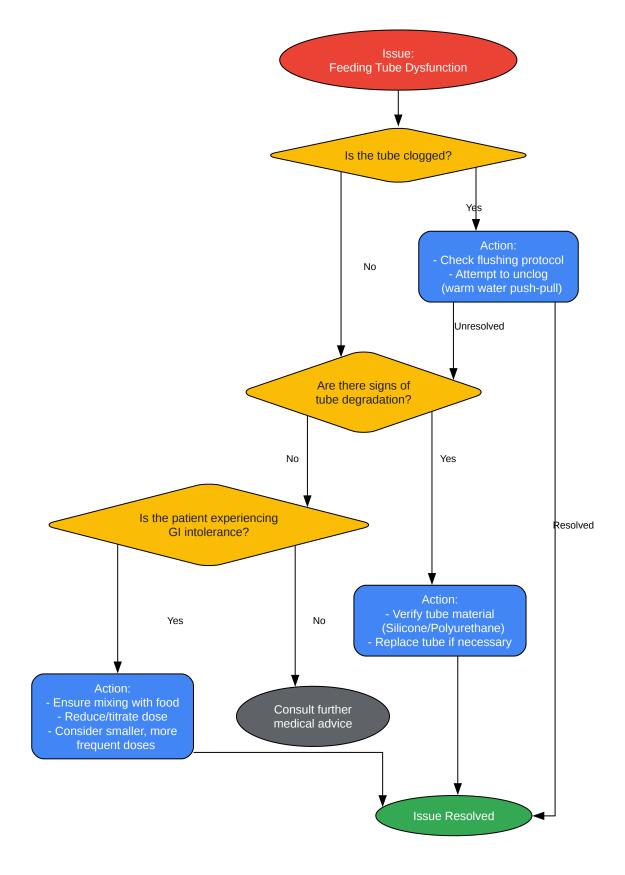




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Caption: Workflow for **Triheptanoin** Administration via Feeding Tube.

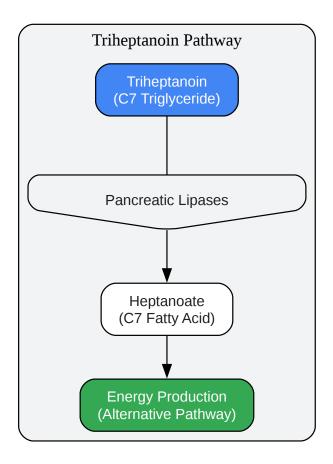


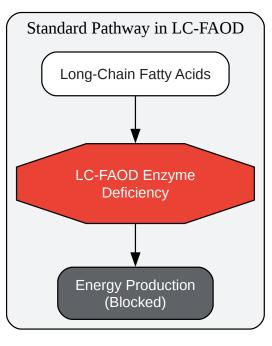


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Caption: Troubleshooting Logic for Feeding Tube Dysfunction.







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Caption: Simplified Metabolic Pathway of **Triheptanoin** in LC-FAOD.

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